

# Safe Disposal of 2-Hydroxytetradecanoic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Hydroxytetradecanoic acid

CAS No.: 2507-55-3

Cat. No.: B190465

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **2-Hydroxytetradecanoic acid**, a long-chain fatty acid. Adherence to these guidelines is essential to mitigate risks and comply with regulatory standards.

## Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling. The key quantitative data for **2-Hydroxytetradecanoic acid** are summarized below.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O <sub>3</sub> [1][2][3]
Molecular Weight	244.37 g/mol [1][3]
CAS Number	2507-55-3[1]
Appearance	Off-White Solid[2]
Melting Point	51.00 °C @ 760.00 mm Hg[3]
Storage Temperature	2-8°C or Room Temperature[1]

## Health and Safety Hazards

According to safety data sheets, **2-Hydroxytetradecanoic acid** may cause serious eye damage and potentially long-lasting harmful effects to aquatic life[4]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or safety goggles[4].
- Hand Protection: Compatible chemical-resistant gloves[4].
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., type N95 in the US) may be required, especially if dust is generated[4].

## Standard Operating Procedure for Disposal

The following step-by-step protocol outlines the approved method for the disposal of **2-Hydroxytetradecanoic acid** and its contaminated containers.

## Experimental Protocols

Materials:

- Waste **2-Hydroxytetradecanoic acid** (solid or in solution)

- Designated hazardous waste container (compatible material, properly labeled)
- Appropriate PPE (see above)
- Spill containment materials

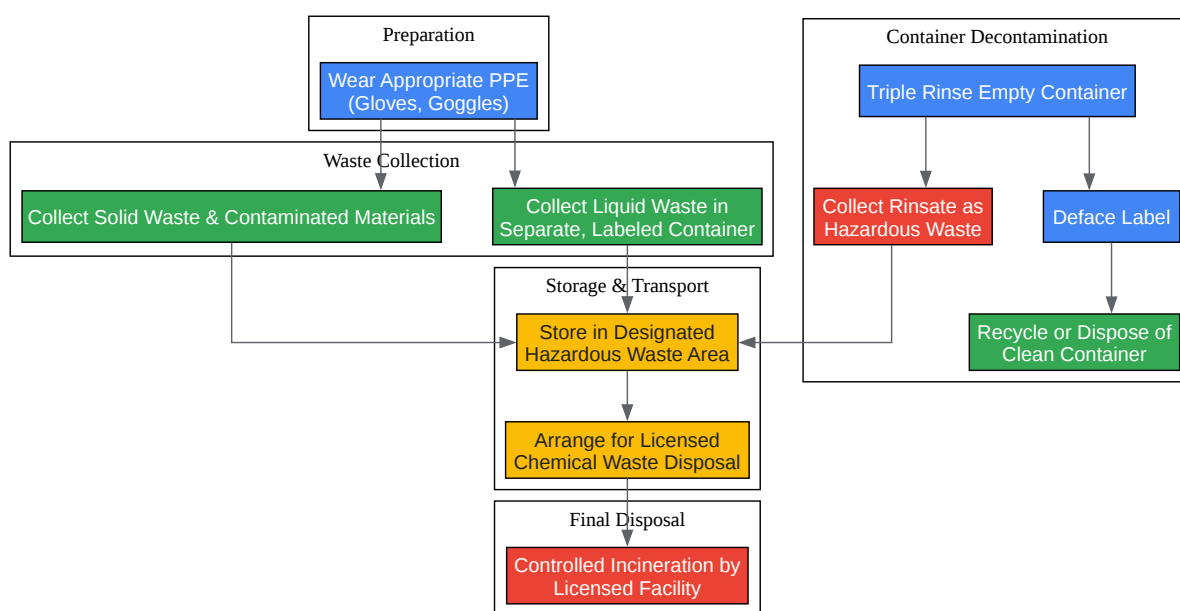
#### Procedure:

- Waste Collection:
  - Collect all waste **2-Hydroxytetradecanoic acid**, including any contaminated materials (e.g., pipette tips, weighing paper), in a designated and clearly labeled hazardous waste container[4][5].
  - Ensure the waste container is made of a compatible material and is kept securely closed when not in use[6].
  - If the waste is in a solution, do not mix it with incompatible waste streams. It is best practice to collect aqueous and solvent-based wastes separately[7].
- Container Management:
  - Store the waste container in a designated hazardous waste storage area, away from heat, sparks, and incompatible materials[6].
  - The storage area should be under the control of laboratory personnel and equipped with a spill kit[8].
- Final Disposal:
  - Arrange for the removal of the hazardous waste by a licensed chemical destruction facility. Approved disposal methods include controlled incineration with flue gas scrubbing[5].
  - Crucially, do not discharge **2-Hydroxytetradecanoic acid** or its solutions into the sewer system or contaminate waterways, soil, or animal feed[4][5].
- Empty Container Disposal:

- Thoroughly empty the original chemical container of all contents.
- Triple rinse the container with a suitable solvent (e.g., water or another solvent in which the compound is soluble). Collect all rinsate as hazardous waste and add it to your designated waste container[6][8].
- Once cleaned, deface or remove the original label to prevent misuse[6][8].
- The cleaned and de-labeled container can then be offered for recycling or disposed of as regular trash, depending on institutional policies[6].

## Disposal Workflow

The logical flow for the proper disposal of **2-Hydroxytetradecanoic acid** is visualized in the diagram below. This workflow ensures that all safety and environmental considerations are met at each stage of the process.



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Caption: Workflow for the safe disposal of **2-Hydroxytetradecanoic acid**.

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